

Proper Disposal and Safe Handling of DSR-141562

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Compound of Interest

Compound Name: DSR-141562

Cat. No.: B2406171

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For researchers, scientists, and drug development professionals utilizing **DSR-141562**, a potent and selective phosphodiesterase 1 (PDE1) inhibitor, adherence to proper disposal and handling protocols is paramount to ensure laboratory safety and environmental protection. This guide provides essential information on the safe management of **DSR-141562** in a laboratory setting.

Immediate Safety and Disposal Plan

DSR-141562 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Therefore, it is imperative to prevent its release into the environment and to handle it with appropriate personal protective equipment.

Disposal Procedures:

The primary method for the disposal of **DSR-141562** and its containers is through an approved waste disposal plant.^[1] All disposal practices must be in strict accordance with prevailing country, federal, state, and local regulations.^[1]

Step-by-Step Disposal Guidance:

- **Consult Regulations:** Before initiating any disposal procedures, consult your institution's environmental health and safety (EHS) office and review all applicable local, state, and federal guidelines for chemical waste disposal.

- **Waste Collection:** Collect waste **DSR-141562**, including any contaminated materials (e.g., weighing paper, pipette tips, gloves), in a designated, properly labeled, and sealed waste container.
- **Labeling:** Clearly label the waste container with the chemical name ("**DSR-141562**") and any associated hazard warnings (e.g., "Harmful if Swallowed," "Toxic to Aquatic Life").
- **Storage of Waste:** Store the sealed waste container in a cool, well-ventilated area, away from incompatible materials such as strong acids, alkalis, and oxidizing or reducing agents, pending pickup by a licensed chemical waste disposal contractor.^[1]
- **Documentation:** Maintain accurate records of the amount of **DSR-141562** disposed of, in accordance with your institution's policies and regulatory requirements.

Quantitative Data Summary

For easy reference, the following table summarizes key quantitative data for **DSR-141562**.

Property	Value
Molecular Formula	C ₁₉ H ₂₅ F ₃ N ₄ O ₃
Molecular Weight	414.42 g/mol
CAS Number	2007975-22-4

Source: DC Chemicals Safety Data Sheet^[1]

Experimental Protocols

While specific experimental protocols for **DSR-141562** are highly dependent on the research application, the following provides a generalized methodology for preparing a stock solution, a common procedure in many laboratory settings.

Preparation of a 10 mM DMSO Stock Solution:

- **Materials:** **DSR-141562** powder, anhydrous dimethyl sulfoxide (DMSO), appropriate personal protective equipment (lab coat, gloves, safety glasses), calibrated analytical balance,

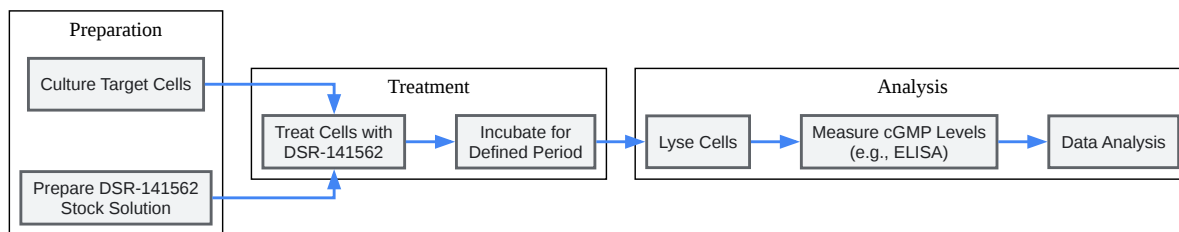
volumetric flask, and micropipettes.

- Procedure:
 - Tare a clean, dry weighing vessel on the analytical balance.
 - Carefully weigh the desired amount of **DSR-141562** powder. For example, for 1 mL of a 10 mM solution, weigh 4.144 mg of **DSR-141562**.
 - Transfer the weighed powder to a volumetric flask of the appropriate size.
 - Add a small amount of DMSO to the flask to dissolve the powder.
 - Once dissolved, add DMSO to the final desired volume.
 - Cap the flask and invert several times to ensure a homogenous solution.
- Storage: Store the stock solution at -20°C for short-term storage or -80°C for long-term storage in a tightly sealed container.^[1]

Signaling Pathway and Experimental Workflow

DSR-141562 functions as a phosphodiesterase 1 (PDE1) inhibitor. PDE1 enzymes are responsible for the degradation of cyclic guanosine monophosphate (cGMP) and cyclic adenosine monophosphate (cAMP), important second messengers in various signaling pathways. By inhibiting PDE1, **DSR-141562** leads to an increase in intracellular cGMP and cAMP levels, which in turn modulates downstream signaling cascades.

Below is a diagram illustrating the general workflow for evaluating the effect of **DSR-141562** on a cell-based cGMP assay.



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Workflow for a cell-based cGMP assay with **DSR-141562**.

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References

- 1. DSR-141562|2007975-22-4|MSDS [dcchemicals.com]
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